

4-Bromo-2-nitrobenzoic Acid: A Technical Guide to Safe Handling and Precautions

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Compound of Interest

Compound Name: 4-Bromo-2-nitrobenzoic acid

Cat. No.: B134218

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **4-Bromo-2-nitrobenzoic acid**. The information is intended for professionals in research and drug development who may handle this compound. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of experimental work.

Chemical and Physical Properties

4-Bromo-2-nitrobenzoic acid is a substituted aromatic carboxylic acid. Its chemical structure, featuring a bromine atom and a nitro group, dictates its reactivity and necessitates careful handling.^{[1][2]}

Property	Value	Reference
CAS Number	99277-71-1	[3]
Molecular Formula	C ₇ H ₄ BrNO ₄	[4]
Molecular Weight	246.01 g/mol	[3]
Appearance	Light yellow to beige or brown crystalline solid/powder	[1][5]
Melting Point	165-169 °C	[3]
Solubility	Soluble in methanol, ethanol, and acetone. Insoluble in water.	[5]
Storage	Store in a cool, dry, well-ventilated place away from incompatible substances and sources of ignition. Keep container tightly closed.	[5]

Hazard Identification and GHS Classification

4-Bromo-2-nitrobenzoic acid is classified as a hazardous substance. Understanding its specific hazards is the first step toward safe handling.

Hazard Class	Category	GHS Code	Hazard Statement
Acute Toxicity, Oral	4	H302	Harmful if swallowed.
Skin Corrosion/Irritation	2	H315	Causes skin irritation.
Skin Sensitization	1	H317	May cause an allergic skin reaction.
Serious Eye Damage/Eye Irritation	2A	H319	Causes serious eye irritation.
Specific Target Organ Toxicity — Single Exposure	3	H335	May cause respiratory irritation.
Hazardous to the Aquatic Environment, Acute	1	H400	Very toxic to aquatic life.
Hazardous to the Aquatic Environment, Long-term	1	H410	Very toxic to aquatic life with long lasting effects.


Signal Word: Warning

Hazard Pictograms:

-  alt text

-  alt text

*

 alt text

Experimental Protocols for Safe Handling

The following protocols are generalized for handling hazardous powdered chemicals like **4-Bromo-2-nitrobenzoic acid** in a research setting. Always consult your institution's specific

safety guidelines and the most recent Safety Data Sheet (SDS) before beginning any work.

Personal Protective Equipment (PPE)

Adequate PPE is the first line of defense against chemical exposure.

PPE Item	Specification
Eye Protection	Safety glasses with side-shields or chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.
Hand Protection	Chemically resistant gloves (e.g., nitrile) inspected for integrity before each use.
Body Protection	A lab coat that fastens securely. Clothing that fully covers the legs and closed-toe shoes are mandatory.
Respiratory	A NIOSH-approved respirator may be necessary if engineering controls are insufficient or during spill cleanup.

Weighing and Handling Protocol

Handling of **4-Bromo-2-nitrobenzoic acid** powder requires measures to prevent dust inhalation and skin contact.

Objective: To safely weigh a specific amount of **4-Bromo-2-nitrobenzoic acid** powder for experimental use.

Methodology:

- Preparation: Designate a specific area for handling the powder, preferably within a certified chemical fume hood. [6]Cover the work surface with absorbent bench paper. [7]2. Tare

Weighing:

- Place a labeled, clean, and dry container with a lid on the analytical balance and tare it.

- Move the tared container to the chemical fume hood.
- Powder Transfer:
 - Inside the fume hood, carefully transfer the approximate amount of **4-Bromo-2-nitrobenzoic acid** powder into the tared container using a clean spatula. [8] * Avoid creating dust. Do not pour the powder directly from the main stock bottle. [7] * Securely close the lid of the container with the powder.
- Final Weighing:
 - Carefully transport the closed container back to the analytical balance.
 - Record the weight of the powder.
- Adjusting the Amount: If more or less powder is needed, return the closed container to the fume hood to make adjustments. Repeat the weighing process until the desired amount is obtained. [8]6. Cleanup:
 - Wipe down the spatula and any potentially contaminated surfaces within the fume hood with a damp cloth or towel.
 - Dispose of all contaminated materials (e.g., weigh paper, gloves, bench paper) in a designated hazardous waste container.
 - Thoroughly wash hands after removing gloves.

Dissolving Protocol

Objective: To safely dissolve a pre-weighed amount of **4-Bromo-2-nitrobenzoic acid**.

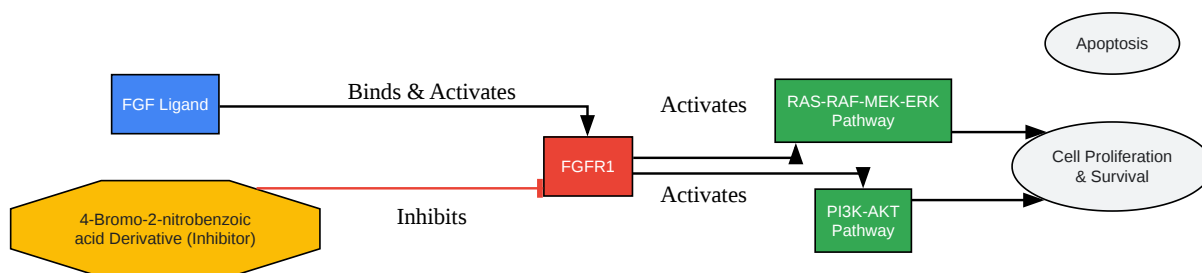
Methodology:

- Solvent Addition:
 - All dissolving procedures should be performed within a chemical fume hood.

- Based on the desired concentration, calculate the required volume of the appropriate solvent (e.g., methanol, ethanol, acetone).
- Slowly add the solvent to the container with the pre-weighed **4-Bromo-2-nitrobenzoic acid**.
- Dissolution:
 - Gently swirl the container to aid dissolution. If necessary, use a magnetic stirrer.
 - Keep the container closed as much as possible during this process.
- Storage of Solution:
 - Clearly label the container with the chemical name, concentration, solvent, date, and appropriate hazard warnings.
 - Store the solution in a cool, dry, and well-ventilated area, away from incompatible materials.

Biological Activity and Potential Signaling Pathway Interaction

4-Bromo-2-nitrobenzoic acid serves as a key intermediate in the synthesis of various biologically active molecules. [2][9] Notably, it is a building block for LonaFarnib, a farnesyltransferase inhibitor with anticancer properties. [5][10] Furthermore, derivatives of **4-bromo-2-nitrobenzoic acid** have been identified as inhibitors of Fibroblast Growth Factor Receptor 1 (FGFR1), a key player in cell proliferation and survival. [5] Below is a conceptual diagram illustrating the role of FGFR1 in a signaling pathway and the potential impact of an inhibitor derived from **4-Bromo-2-nitrobenzoic acid**.



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Caption: FGFR1 signaling pathway and its inhibition.

Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical.

Emergency Situation	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation or a rash occurs, seek medical advice. Wash clothing before reuse.
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Call a poison center or doctor if you feel unwell.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a poison center or doctor if you feel unwell.
Spill	Evacuate the area. Wear appropriate PPE, including respiratory protection. Avoid dust formation. Sweep up the spilled solid and place it in a suitable, closed container for disposal. Prevent the spill from entering drains. Ventilate the area after cleanup is complete.

Disposal Considerations

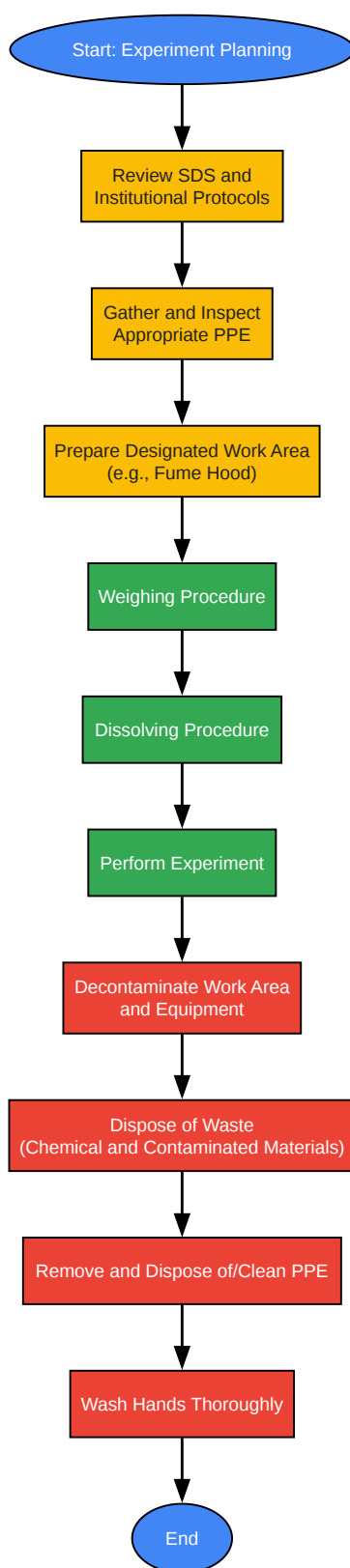
All waste containing **4-Bromo-2-nitrobenzoic acid** must be treated as hazardous waste.

- Dispose of unwanted chemicals and contaminated materials in accordance with local, regional, and national regulations.
- Do not dispose of this chemical down the drain or in the regular trash.

- Use a licensed professional waste disposal service to dispose of this material.

Logical Workflow for Safe Handling

The following diagram outlines the logical steps for safely handling **4-Bromo-2-nitrobenzoic acid** in a laboratory setting.



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Caption: Logical workflow for handling **4-Bromo-2-nitrobenzoic acid**.

This technical guide is intended to supplement, not replace, formal safety training and institutional protocols. Always prioritize safety and consult with your institution's Environmental Health and Safety department for specific guidance.

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